

# Sphinganine 1-phosphate-d7: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Sphinganine 1-phosphate-d7

Cat. No.: B15575526

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This technical guide provides an in-depth overview of **Sphinganine 1-phosphate-d7**, a deuterated derivative of the bioactive sphingolipid, sphinganine 1-phosphate. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental protocols, and insights into its relevant signaling pathways.

## Core Compound Identification

**Sphinganine 1-phosphate-d7** is a stable isotope-labeled internal standard crucial for the accurate quantification of endogenous sphinganine 1-phosphate in various biological samples using mass spectrometry. Distinguishing it from the structurally similar Sphingosine-1-phosphate-d7 is critical for precise experimental design.

| Identifier        | Sphinganine 1-phosphate-d7   |
|-------------------|--|
| CAS Number        | 2315262-23-6[1][2][3]  |
| Molecular Formula | C <sub>18</sub> H <sub>33</sub> D <sub>7</sub> NO <sub>5</sub> P[1][2] |
| Synonyms          | D-erythro-sphinganine-1-phosphate-d7[1]                                |

## Quantitative Data

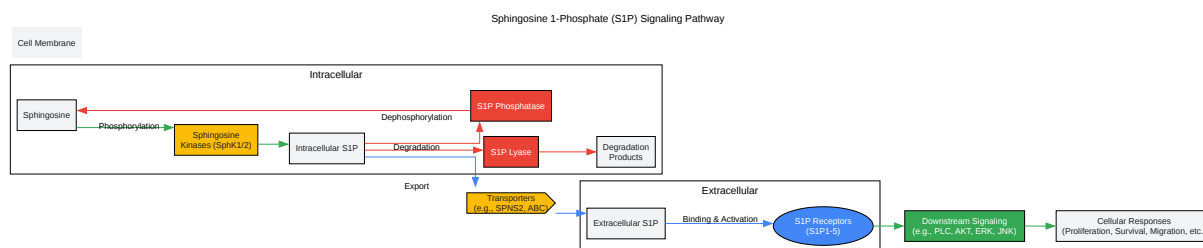
The following table summarizes the key quantitative data for **Sphinganine 1-phosphate-d7**, compiled from leading suppliers.

| Property            | Value  |
|---------------------|--|
| Molecular Weight    | 388.53 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> |
| Purity              | >99% <a href="#">[1]</a>   |
| Form                | Powder <a href="#">[4]</a>   |
| Storage Temperature | -20°C <a href="#">[1]</a>  |
| Stability           | At least 1 year at -20°C <a href="#">[1]</a>                             |

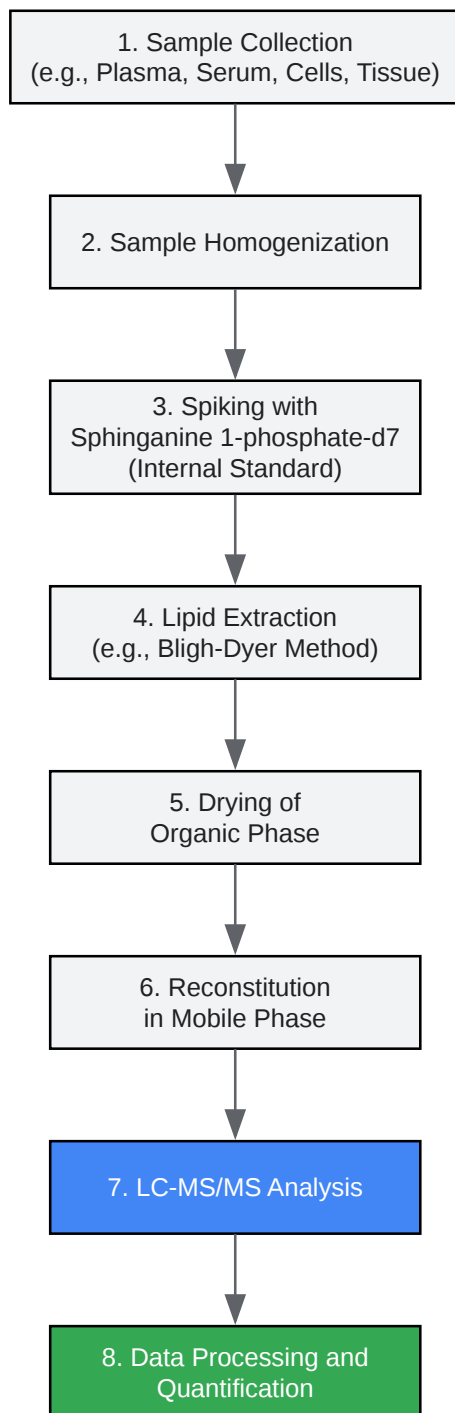
## Sphingolipid Signaling: The Sphingosine 1-Phosphate (S1P) Pathway

Sphinganine 1-phosphate is an integral component of the broader sphingolipid metabolic and signaling network. Its biological effects are closely intertwined with the well-characterized Sphingosine 1-phosphate (S1P) signaling pathway. S1P is a potent signaling molecule that regulates a vast array of cellular processes, including cell growth, survival, migration, and immune responses.[\[5\]](#)[\[6\]](#) The deuterated form, **Sphinganine 1-phosphate-d7**, is expected to exhibit identical biological activity to its non-deuterated counterpart, making an understanding of this pathway essential for its application.

The S1P signaling cascade is initiated by the phosphorylation of sphingosine to S1P by sphingosine kinases (SphK1 and SphK2).[\[7\]](#) S1P can then act intracellularly or be transported out of the cell to activate a family of five G protein-coupled receptors (GPCRs), designated S1P<sub>1-5</sub>, on the cell surface.[\[7\]](#)[\[8\]](#) This "inside-out" signaling paradigm is a hallmark of S1P biology. The binding of S1P to its receptors triggers downstream signaling cascades that are receptor and cell-type specific, leading to diverse physiological outcomes.[\[7\]](#)[\[8\]](#) The pathway is tightly regulated by the degradation of S1P, which is catalyzed by S1P phosphatases and S1P lyase.[\[7\]](#)



## General Workflow for Sphingolipid Quantification using Sphinganine 1-phosphate-d7

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